

Technical Profile: 3-Methyl-2-(methylthio)-5-nitropyridine

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Compound of Interest

Compound Name: 3-Methyl-2-methylsulfanyl-5-nitropyridine

Cat. No.: B13838380

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CAS Number: 66665-85-8 Role: Advanced Intermediate for Drug Discovery & Agrochemical Synthesis

Part 1: Executive Technical Summary

3-Methyl-2-(methylthio)-5-nitropyridine is a highly functionalized pyridine scaffold characterized by a "push-pull" electronic system. It features an electron-withdrawing nitro group at the C5 position and an electron-donating methylthio group at the C2 position, with a methyl group at C3 providing steric modulation.^[1] This specific substitution pattern makes it a versatile intermediate for constructing fused heterocycles (e.g., pyrido[2,3-d]pyrimidines) and kinase inhibitors where the C2 and C5 positions require distinct, sequential functionalization.

Physicochemical Constants^{[2][3][4]}

Property	Value	Note
CAS Number	66665-85-8	Verified Identifier
Molecular Formula	C	
	H	
	N	
	O	
	S	
Molecular Weight	184.22 g/mol	
SMILES	<chem>Cc1cc(cnc1SC)[O-]</chem>	
InChIKey	AUZIYQ...[2][3][4] (Derivative)	Standard InChIKey generation applies
Appearance	Yellow Crystalline Solid	Typical of nitro-pyridines
Solubility	DMSO, DMF, DCM, EtOAc	Low water solubility
Predicted pKa	~1-2 (Pyridine N)	Basicity reduced by 5-NO

Part 2: Structural Logic & Reactivity Analysis

As a Senior Application Scientist, it is critical to understand why this molecule is selected for synthesis campaigns. It is not merely a building block; it is a programmable scaffold.

The "Push-Pull" Electronic System

- **C5-Nitro Group (The Activator):** The strong electron-withdrawing nature of the nitro group at C5 significantly lowers the electron density of the pyridine ring.[1] This activates the C2 position for Nucleophilic Aromatic Substitution (S

Ar), although the presence of the -SMe group (a donor) moderates this compared to a 2-chloro analog.

- **C2-Methylthio Group (The Masked Handle):** The -SMe group serves two roles:

- Protection: It masks the C2 position, preventing unwanted reactions during transformations at the C5-nitro group (e.g., reduction to amine).
- Leaving Group Precursor: It can be oxidized to a sulfoxide (-SOMe) or sulfone (-SO₂Me), transforming a poor leaving group into an excellent one for subsequent displacement by amines or alkoxides.
- C3-Methyl Group (The Modulator): The methyl group at C3 introduces steric bulk adjacent to the C2 reaction center. This can improve regioselectivity during reactions at C2 by discouraging attack by bulky nucleophiles unless forced, providing a "selectivity filter."

Part 3: Synthesis Protocol

The synthesis of 3-Methyl-2-(methylthio)-5-nitropyridine typically proceeds via S

Ar displacement of a halogenated precursor. The following protocol is designed for high-throughput validation and scalability.

Precursor Selection[1]

- Starting Material: 2-Chloro-3-methyl-5-nitropyridine (CAS 22280-56-4).[4]
- Reagent: Sodium Thiomethoxide (NaSMe).

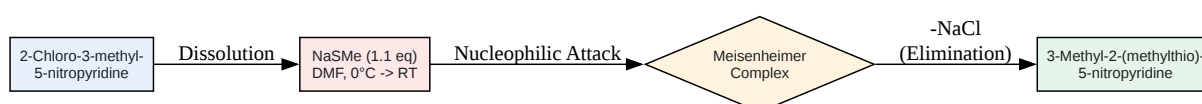
Step-by-Step Methodology

Objective: Synthesis of 3-Methyl-2-(methylthio)-5-nitropyridine on a 10g scale.

- Preparation:
 - Charge a dry 250 mL round-bottom flask with 2-Chloro-3-methyl-5-nitropyridine (10.0 g, 58.0 mmol).
 - Add anhydrous DMF (Dimethylformamide) or MeCN (Acetonitrile) (100 mL). Note: DMF is preferred for solubility, but MeCN simplifies workup.
 - Cool the solution to 0°C using an ice bath.
- Reaction:

- Add Sodium Thiomethoxide (4.47 g, 63.8 mmol, 1.1 eq) portion-wise over 15 minutes. Caution: Exothermic. Odor control required (mercaptan species).
- Remove the ice bath and allow the reaction to warm to Room Temperature (RT).
- Stir for 2–4 hours. Monitor by TLC (System: 20% EtOAc/Hexanes) or LC-MS. The starting chloride should be consumed.
- Workup (Precipitation Method):
 - Pour the reaction mixture slowly into Ice Water (400 mL) with vigorous stirring.
 - The product should precipitate as a yellow solid.[5] Stir for 30 minutes to granulate the solid.
 - Filter the solid using a Buchner funnel.
 - Wash the cake with water (3 x 50 mL) to remove residual DMF and salts.
- Purification:
 - Dry the solid in a vacuum oven at 40°C.
 - Recrystallization: If purity is <98%, recrystallize from Ethanol or an EtOAc/Heptane mixture.

Synthesis Workflow Diagram



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Figure 1: S

Ar reaction pathway for the synthesis of the target compound.

Part 4: Key Transformations & Applications

This compound is rarely the final drug; it is a pivot point. The two primary vectors for divergence are the Nitro Reduction and the Sulfur Oxidation/Displacement.

Reduction to Aniline (C5 Functionalization)

The nitro group is reduced to an amine to allow amide coupling or urea formation (common in kinase inhibitors).

- Reagents: H

(Pd/C) or Fe/NH

Cl.

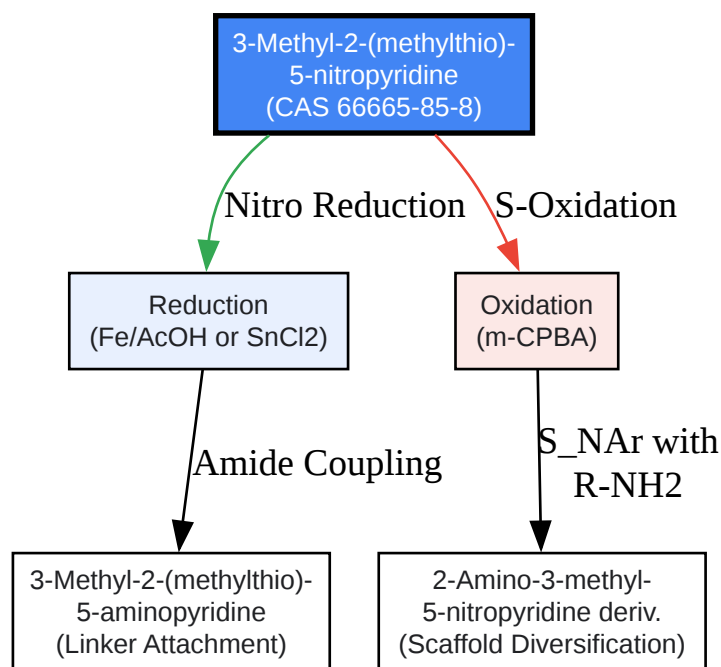
- Product: 3-Methyl-2-(methylthio)-5-aminopyridine.
- Note: The sulfur atom can poison Palladium catalysts. Iron-mediated reduction or Hydrazine/Raney Nickel is often preferred to preserve the SMe group.

Sulfur Activation (C2 Functionalization)

To swap the SMe group for a more complex amine or ether, it must first be activated.

- Oxidation: Treatment with m-CPBA (meta-Chloroperoxybenzoic acid) or Oxone yields the sulfone (-SO
Me).
- Displacement: The sulfone is a "super-leaving group" on this electron-deficient ring, allowing displacement by amines under mild conditions.

Reactivity Tree Diagram



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Figure 2: Divergent synthesis pathways utilizing the nitro and methylthio handles.

Part 5: Safety & Handling (SDS Highlights)

- Hazard Classification: Irritant (Skin/Eye/Respiratory).[6] Potential sensitizer due to the pyridine/nitro moiety.
- Odor: Sulfur-containing compounds often carry a stench; however, the methylthio ether is less volatile than the thiol. Use a fume hood.
- Storage: Store under inert atmosphere (Nitrogen/Argon) to prevent slow oxidation of the sulfur to sulfoxide. Keep cool (2-8°C).

References

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